

Apalutamide-COOH: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Apalutamide-COOH

Cat. No.: B3098172

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This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals, providing detailed information on **Apalutamide-COOH**, a key metabolite of the androgen receptor inhibitor, apalutamide. This document outlines its chemical properties, metabolic pathways, and the methodologies for its analysis.

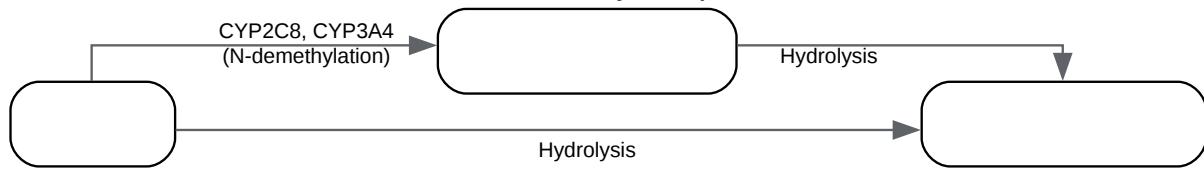
Core Compound and Metabolite Properties

Apalutamide is a potent non-steroidal anti-androgen agent. Its metabolism primarily yields two significant metabolites: an active N-desmethyl metabolite and an inactive carboxylic acid metabolite, **Apalutamide-COOH**. The key quantitative data for these compounds are summarized below for easy reference.

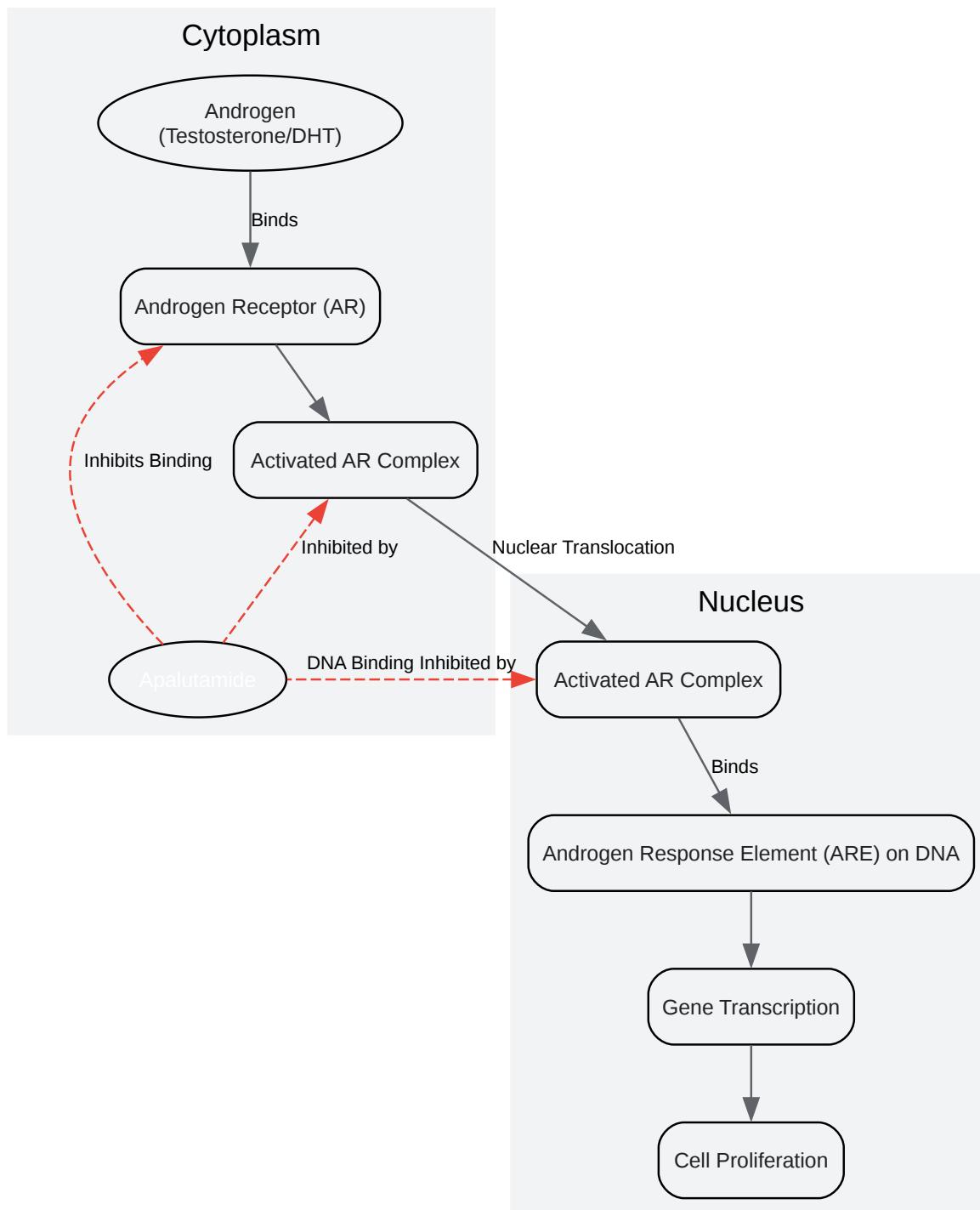
Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Apalutamide	956104-40-8	C ₂₁ H ₁₅ F ₄ N ₅ O ₂ S	477.44
Apalutamide-COOH	1332391-04-4	C ₂₀ H ₁₂ F ₄ N ₄ O ₃ S	464.39
N-desmethyl apalutamide	Not Available	C ₂₀ H ₁₃ F ₄ N ₅ O ₂ S	463.41

Metabolic Pathway of Apalutamide

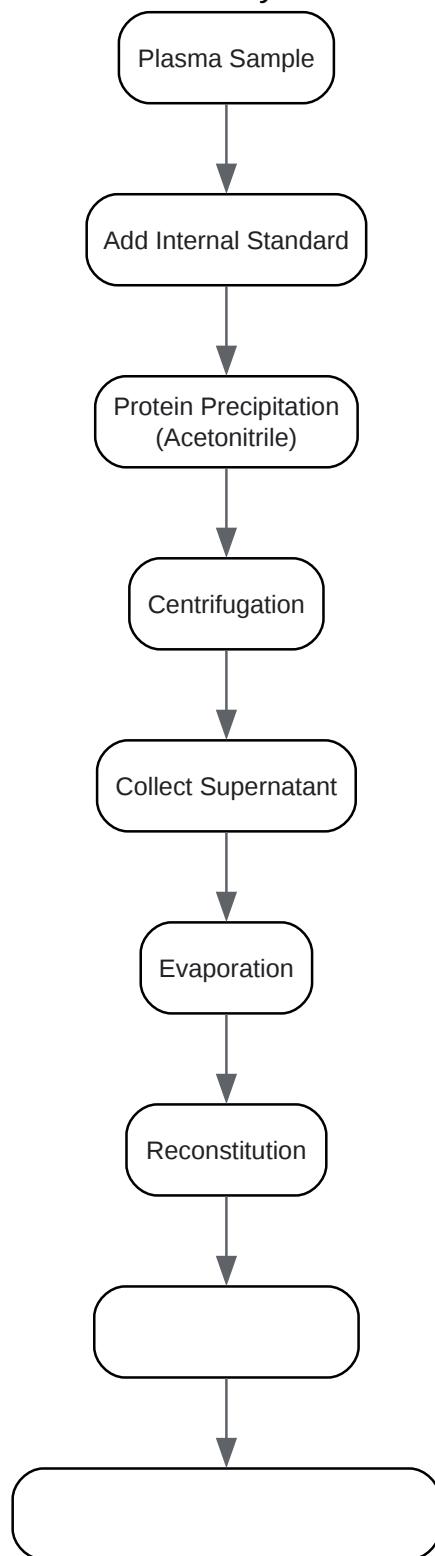
Apalutamide undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes CYP2C8 and CYP3A4. The major metabolic pathway involves N-demethylation to form the active metabolite, N-desmethyl apalutamide. Subsequently, both apalutamide and N-desmethyl apalutamide can undergo hydrolysis to form the inactive carboxylic acid metabolite, **Apalutamide-COOH** (identified as metabolite M4 in clinical studies).

Metabolic Pathway of Apalutamide

Androgen Receptor Signaling Pathway and Apalutamide Inhibition



LC-MS/MS Bioanalytical Workflow

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- To cite this document: BenchChem. [Apalutamide-COOH: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3098172#apalutamide-cooh-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b3098172#apalutamide-cooh-cas-number-and-molecular-weight)

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